

Standard Operating Procedure for Iodoacetoneitrile Reactions: Application Notes and Protocols

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Compound of Interest

Compound Name: Iodoacetoneitrile

Cat. No.: B1630358

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Abstract

This document provides a detailed standard operating procedure (SOP) for the safe and effective use of **iodoacetoneitrile** in chemical synthesis. **Iodoacetoneitrile** is a versatile reagent, primarily utilized as a potent electrophile for the introduction of a cyanomethyl group ($-\text{CH}_2\text{CN}$) onto a variety of nucleophiles. Its applications are particularly relevant in the fields of organic synthesis and medicinal chemistry for the preparation of novel compounds with potential biological activity. This SOP covers essential safety protocols, detailed experimental procedures for key reaction types, and data presentation to guide researchers in its practical application.

Health and Safety Information

Iodoacetoneitrile is a hazardous chemical and must be handled with extreme caution. It is classified as acutely toxic if swallowed, and it causes severe skin burns and eye damage.^{[1][2]} All personnel must read and understand the Safety Data Sheet (SDS) for **iodoacetoneitrile** before handling.

2.1 Personal Protective Equipment (PPE)

- Eye Protection: Chemical splash goggles and a face shield are mandatory.

- Hand Protection: Heavy-duty chemical resistant gloves (e.g., butyl rubber) are required.
- Body Protection: A flame-retardant lab coat, long pants, and closed-toe shoes are essential.
- Respiratory Protection: All manipulations of **iodoacetoneitrile** must be performed in a certified chemical fume hood.

2.2 Engineering Controls

- All reactions involving **iodoacetoneitrile** must be conducted in a well-ventilated chemical fume hood.
- A safety shower and eyewash station must be readily accessible.

2.3 Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Spills: In case of a small spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for hazardous waste disposal. For large spills, evacuate the area and contact emergency services.

2.4 Storage and Handling

- Store **iodoacetoneitrile** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases and oxidizing agents.
- Protect from light.

- Work in a designated area and clearly label all containers.

2.5 Waste Disposal

- All waste containing **iodoacetoneitrile** must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

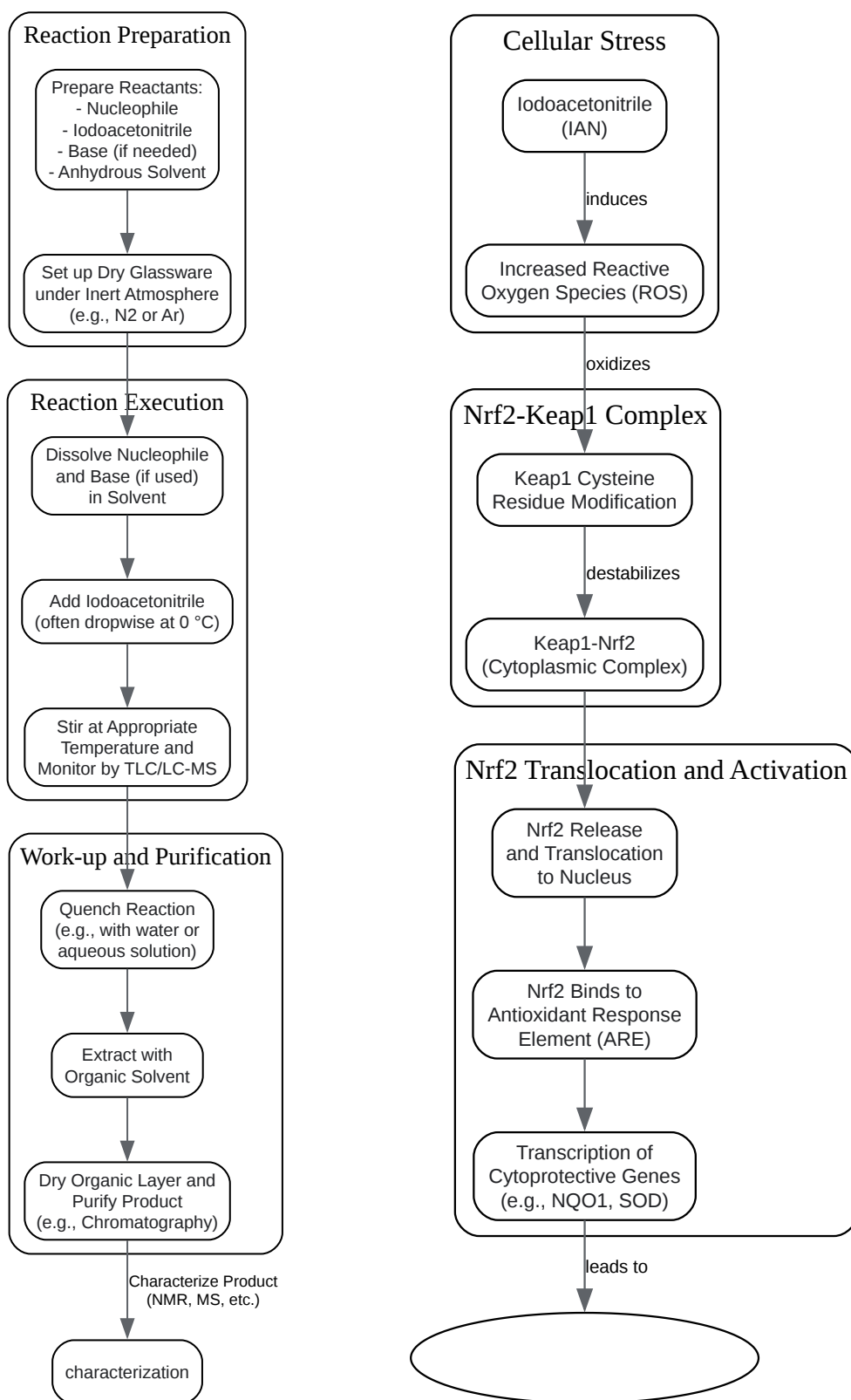
Chemical and Physical Properties

Property	Value
Molecular Formula	C ₂ H ₂ IN
Molecular Weight	166.95 g/mol [3]
Appearance	Clear pale yellow to orange to red or brown liquid[4]
Boiling Point	182-184 °C / 720 mmHg[5]
Density	2.307 g/mL at 25 °C[5]
Refractive Index	1.5740-1.5790 @ 20 °C[4]
Solubility	Soluble in benzene, alcohol, acetone, ether. Slightly soluble in water.[5]

General Reaction Procedures

Iodoacetoneitrile is an excellent substrate for S(_N)₂ reactions with a wide range of nucleophiles. The general principle involves the displacement of the iodide ion by the nucleophile.

4.1 General Workflow for **Iodoacetoneitrile** Reactions



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